

Personal protective equipment for handling 2-Ethyl-2-adamantanol

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Compound of Interest

Compound Name: 2-Ethyl-2-adamantanol

Cat. No.: B087108

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Essential Safety and Handling Guide for 2-Ethyl-2-adamantanol

FOR IMMEDIATE USE BY RESEARCHERS, SCIENTISTS, AND DRUG DEVELOPMENT PROFESSIONALS

This guide provides critical safety and logistical information for the handling, storage, and disposal of **2-Ethyl-2-adamantanol**. Given the limited availability of a comprehensive Safety Data Sheet (SDS), a conservative approach to handling, based on best laboratory practices for solid chemical compounds, is strongly advised.

Summary of Key Safety Information

Due to incomplete hazard data for **2-Ethyl-2-adamantanol**, it is crucial to handle this compound with a high degree of caution. Assume the substance is hazardous upon contact and inhalation. The following table summarizes the known physical and chemical properties.

Property	Value	Source
CAS Number	14648-57-8	[1] [2]
Molecular Formula	C ₁₂ H ₂₀ O	[1] [2]
Molecular Weight	180.29 g/mol	[1] [2]
Physical State	Solid	-
Melting Point	-63 °C (lit.)	[1]
Boiling Point	117 °C	[1]

Operational Plan: From Receipt to Disposal

A systematic approach is essential to ensure safety when working with **2-Ethyl-2-adamantanol**.

Receiving and Inspection

- Upon receipt, inspect the container for any damage or leaks.
- Verify that the label clearly identifies the contents as **2-Ethyl-2-adamantanol** and includes the CAS number.
- Transport the sealed container to the designated storage area.

Storage

- Store in a tightly sealed container in a cool, dry, and well-ventilated area.[\[3\]](#)
- Keep away from incompatible materials such as oxidizing agents.
- Ensure the storage area is clearly marked with the identity of the chemical.

Handling

- All handling of **2-Ethyl-2-adamantanol** should be conducted in a properly functioning chemical fume hood to avoid inhalation of any dust or vapors.[\[4\]](#)

- Wear appropriate Personal Protective Equipment (PPE) at all times. See the "Personal Protective Equipment" section for details.
- When transferring the solid, use a clean spatula and a wide-mouthed container to minimize spills.[\[5\]](#)
- Avoid the formation of dust.[\[3\]](#)
- After handling, thoroughly wash hands and any exposed skin with soap and water.[\[6\]](#)

Spill Response

- In case of a spill, evacuate the immediate area.
- Wearing appropriate PPE, carefully sweep up the solid material, avoiding dust generation.
- Place the spilled material into a labeled, sealed container for hazardous waste disposal.
- Clean the spill area with an appropriate solvent and then wash with soap and water.
- Report all spills to the laboratory supervisor.

Disposal

- Dispose of **2-Ethyl-2-adamantanol** and any contaminated materials as hazardous waste.
- Follow all local, state, and federal regulations for chemical waste disposal.
- Do not dispose of this chemical down the drain or in the regular trash.[\[4\]](#)

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is critical when handling **2-Ethyl-2-adamantanol**.

PPE Category	Specific Requirements	Rationale
Eye and Face Protection	Chemical safety goggles with side shields.	Protects eyes from splashes and airborne particles.[4]
Skin Protection	- Nitrile gloves- Laboratory coat that covers the arms and closes in the front.	Prevents direct skin contact with the chemical.[4]
Respiratory Protection	Work in a certified chemical fume hood.	Minimizes the risk of inhaling dust or vapors.[4]
Footwear	Closed-toe shoes.	Protects feet from spills.[4]

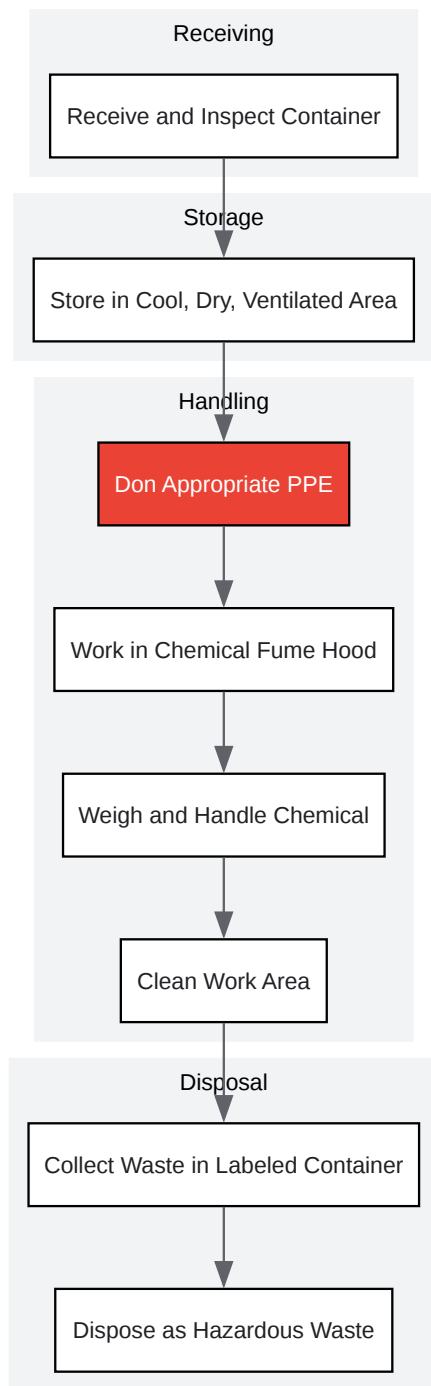
Experimental Protocols

Detailed methodologies for all key experiments should be developed and reviewed by the institution's environmental health and safety department prior to commencement. These protocols should incorporate the handling and disposal procedures outlined in this document.

Visual Workflow for Handling 2-Ethyl-2-adamantanol

The following diagram illustrates the key steps for the safe handling of **2-Ethyl-2-adamantanol** from receipt to disposal.

Safe Handling Workflow for 2-Ethyl-2-adamantanol



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Caption: Workflow for handling **2-Ethyl-2-adamantanol**.

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- To cite this document: BenchChem. [Personal protective equipment for handling 2-Ethyl-2-adamantanol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b087108#personal-protective-equipment-for-handling-2-ethyl-2-adamantanol]

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